

Technical Support Center: MRTX-1257 Solubility and Preparation in DMSO

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Compound of Interest

Compound Name: MRTX-1257

Cat. No.: B10775232

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and preparation of **MRTX-1257** in DMSO. Below you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data presented in a clear and accessible format.

Solubility and Stock Solution Parameters

The following table summarizes the key quantitative data for preparing **MRTX-1257** solutions in DMSO.

Parameter	Value	Notes	Source(s)
Molecular Weight	565.71 g/mol	[1][2]	
Solubility in DMSO	55 mg/mL (97.22 mM)	Requires sonication to achieve.	[1][2][3]
100 mg/mL (176.76 mM)	[4]		
Storage of Powder	-20°C for up to 3 years	[4]	
Storage of DMSO Stock Solution	-20°C for 1 month	Stored under nitrogen.	[1]
-80°C for 6 months to 1 year	Stored under nitrogen. Aliquot to avoid freeze-thaw cycles.	[1][4]	

Experimental Protocols

Protocol 1: Preparation of a Concentrated MRTX-1257 Stock Solution in DMSO

This protocol details the steps for preparing a high-concentration stock solution of **MRTX-1257** in DMSO.

Materials:

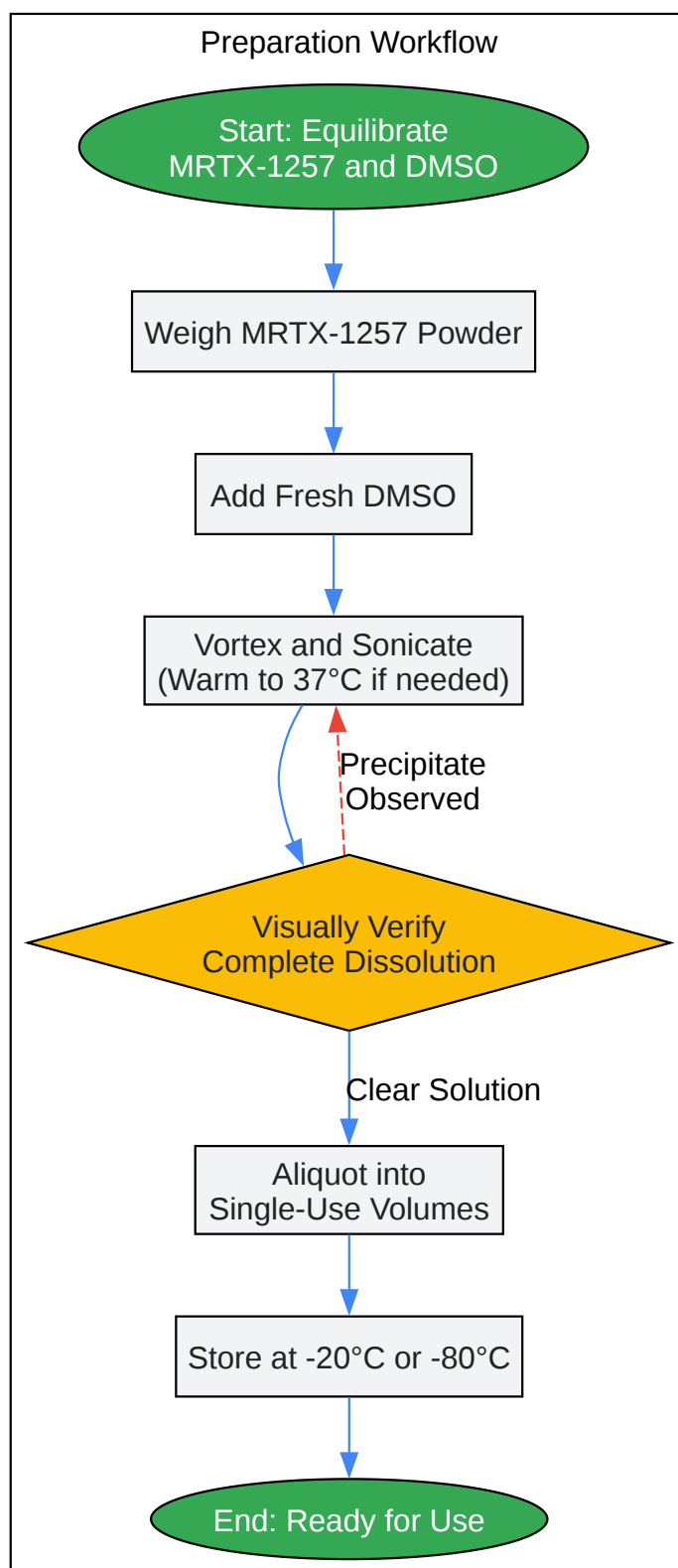
- **MRTX-1257** powder
- Anhydrous or newly opened dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Equilibration:** Allow the **MRTX-1257** vial and DMSO to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **MRTX-1257** powder in a sterile tube.
- **Solvent Addition:** Add the calculated volume of fresh, high-quality DMSO to achieve the desired concentration (e.g., 55 mg/mL or 100 mg/mL).
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes.
 - For optimal dissolution, sonicate the solution in an ultrasonic water bath.^{[1][2][3]} Some protocols suggest warming the solution to 37°C to aid solubility.^[3]
- **Verification:** Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.
- **Aliquoting and Storage:**
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes.^{[5][6]}
 - Store the aliquots at -80°C for long-term storage (up to 6 months or 1 year) or at -20°C for short-term storage (up to 1 month).^{[1][4]} It is recommended to store under nitrogen.^[1]

Mandatory Visualizations

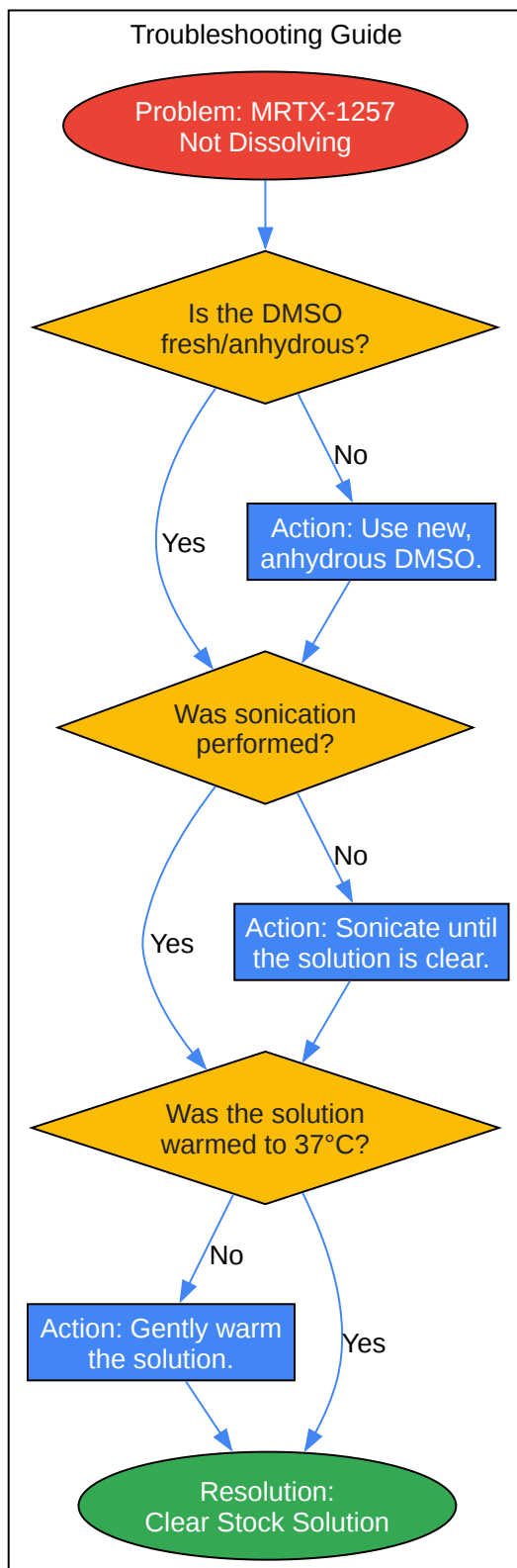
Diagram 1: MRTX-1257 Stock Solution Preparation Workflow



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Caption: Workflow for preparing **MRTX-1257** stock solution in DMSO.

Diagram 2: Troubleshooting Solubility Issues



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Caption: Decision tree for troubleshooting **MRTX-1257** solubility in DMSO.

Frequently Asked Questions (FAQs) and Troubleshooting

Q1: What is the maximum solubility of **MRTX-1257** in DMSO?

A1: The reported solubility of **MRTX-1257** in DMSO is as high as 100 mg/mL (176.76 mM)[4], with other sources confirming solubility at 55 mg/mL (97.22 mM) with the use of sonication.[1][2][3]

Q2: I am having trouble dissolving **MRTX-1257** in DMSO. What should I do?

A2: If you are encountering solubility issues, consider the following troubleshooting steps:

- Use Fresh DMSO: DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This moisture can significantly reduce the solubility of compounds.[1][4] Always use newly opened or anhydrous DMSO for the best results.
- Apply Sonication: Sonication is often necessary to fully dissolve **MRTX-1257** in DMSO.[1][2][3] Place your sample in an ultrasonic water bath until the solution becomes clear.
- Gentle Warming: Gently warming the solution to 37°C can help improve solubility.[3]
- Vortexing: Ensure you have vortexed the solution thoroughly before and after sonication.

Q3: How should I store my **MRTX-1257** stock solution in DMSO?

A3: To maintain the stability and efficacy of your **MRTX-1257** stock solution, it is crucial to:

- Aliquot: Divide the stock solution into single-use aliquots to avoid repeated freeze-thaw cycles, which can degrade the compound.[5][6]
- Store at Low Temperatures: For short-term storage (up to one month), -20°C is suitable.[1] For long-term storage (6 months to a year), -80°C is recommended.[1][4]

- Store Under Nitrogen: Some suppliers recommend storing the stock solution under nitrogen to protect it from oxidation and moisture.[1]

Q4: Can I use a DMSO stock solution that has been stored for more than a month at -20°C?

A4: While some sources suggest storage for "several months" at -20°C[3], it is generally recommended to use the solution within one month when stored at this temperature.[1][4][6] If the solution has been stored for longer, its efficacy should be re-verified. For longer-term storage, -80°C is the preferred temperature.

Q5: What is the recommended final concentration of DMSO for in vitro cell-based assays?

A5: To avoid cellular toxicity from the solvent, the final concentration of DMSO in your cell culture medium should typically be less than 0.5%.[6] It is also essential to include a vehicle control in your experiments, which consists of the culture medium with the same final concentration of DMSO as your experimental samples.[6]

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